

# Proper Disposal of UA62784: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: UA62784

Cat. No.: B1684025

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Essential Safety and Disposal Information for **UA62784**, a microtubule polymerization inhibitor.

For researchers, scientists, and drug development professionals handling **UA62784**, proper disposal is critical to ensure laboratory safety and environmental protection. **UA62784**, chemically identified as 4-[5-(4-Methoxyphenyl)-2-oxazolyl]-9H-fluoren-9-one, is recognized as an inhibitor of microtubule polymerization. Due to its hazardous nature, specific procedures must be followed for its disposal.

## Hazard Profile and Safety Data

**UA62784** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to the safety protocols outlined in the material safety data sheet (MSDS) is mandatory to minimize risks to personnel and the environment.

Hazard Category	GHS Classification	Precautionary Statement Code
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Table 1: GHS Hazard Classifications for **UA62784**.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

Before handling **UA62784**, ensure the following personal protective equipment is worn:

- Eye Protection: Safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Protective gloves.[\[1\]](#)
- Skin and Body Protection: Impervious clothing.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used.[\[1\]](#)

Work should be conducted in a well-ventilated area, preferably within a fume hood, with accessible safety shower and eye wash stations.[\[1\]](#)

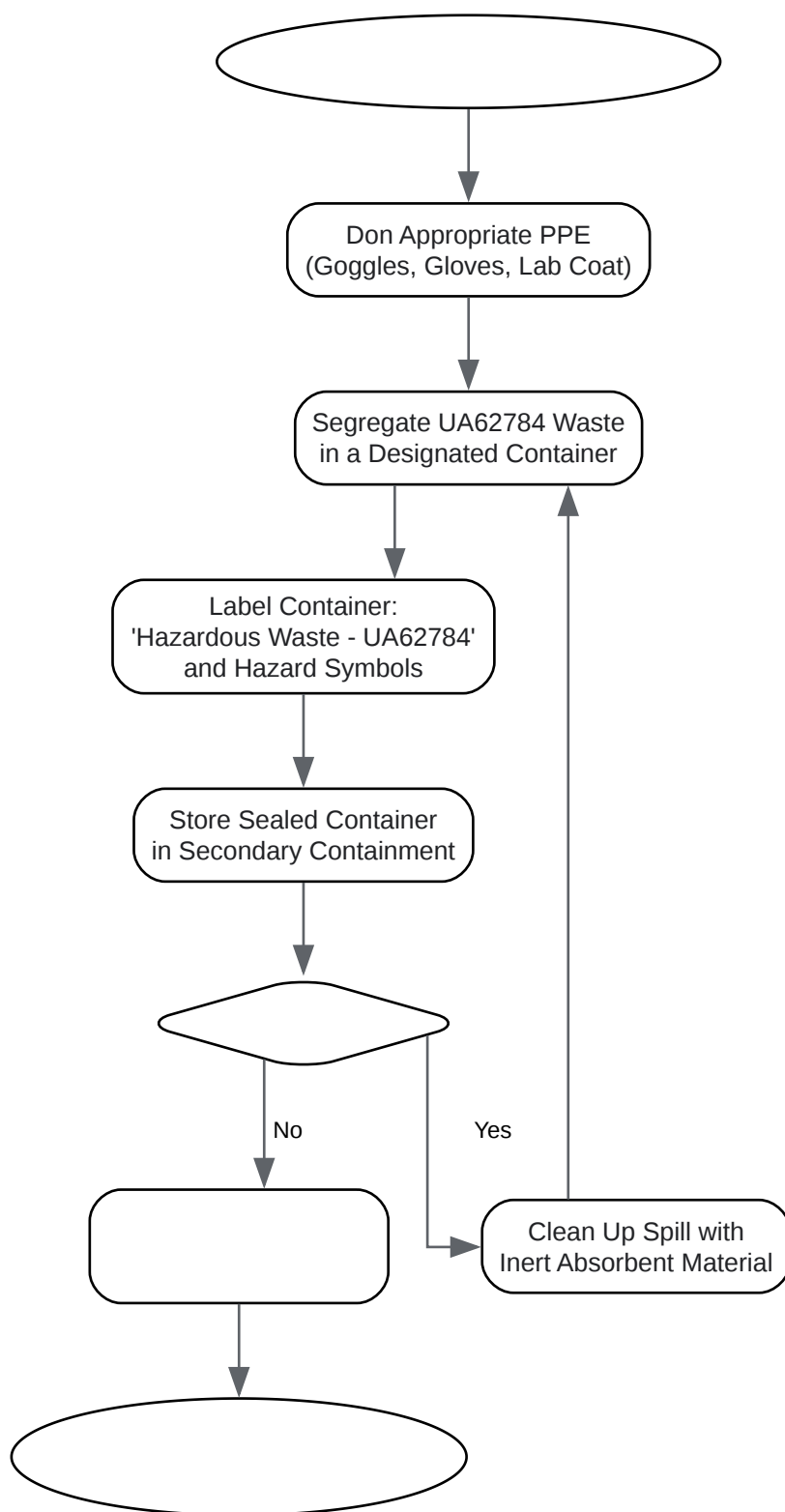
## Step-by-Step Disposal Protocol

The primary directive for the disposal of **UA62784** is to "Dispose of contents/ container to an approved waste disposal plant" (P501).[\[1\]](#) This necessitates treating **UA62784** as hazardous chemical waste. The following steps provide a detailed workflow for its proper disposal:

- Segregation: Do not mix **UA62784** waste with other waste streams. It should be collected in a designated, properly labeled, and sealed container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the chemical name "**UA62784**" or "4-[5-(4-Methoxyphenyl)-2-oxazolyl]-9H-fluoren-9-one," and the associated hazard symbols (e.g., harmful, environmentally hazardous).
- Waste Accumulation: Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area away from incompatible materials such as strong acids, alkalis, and oxidizing/reducing agents.[\[1\]](#)
- Spill Management: In the event of a spill, collect the spillage to prevent it from entering drains, water courses, or the soil.[\[1\]](#) Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in the designated hazardous waste container.
- Contact Environmental Health and Safety (EHS): Notify your institution's Environmental Health and Safety department to arrange for the collection and disposal of the hazardous

waste. They will ensure that the waste is transported to an approved waste disposal facility in compliance with all local, state, and federal regulations.

#### Experimental Workflow: Disposal of **UA62784**



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## References

- 1. Ua62784|313367-92-9|MSDS [dcchemicals.com]
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